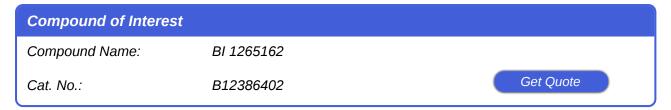


# Application Notes and Protocols for BI 1265162 In Vitro Assays

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These application notes provide a comprehensive overview of the in vitro assays used to characterize the epithelial sodium channel (ENaC) inhibitor, **BI 1265162**. The protocols detailed below are essential for assessing the potency, selectivity, and potential off-target effects of this compound.

### **Summary of In Vitro Activity**

**BI 1265162** is a potent and selective inhibitor of the epithelial sodium channel (ENaC), a key regulator of airway surface liquid volume.[1][2][3] In preclinical studies, it has demonstrated efficacy in models relevant to cystic fibrosis by inhibiting sodium and water transport.[1][2][3] The following tables summarize the key quantitative data from in vitro characterization of **BI 1265162**.

## Table 1: Potency of BI 1265162 in ENaC Inhibition Assays



Assay Type	Cell Line	Parameter	Value
ENaC-mediated Sodium Current Inhibition	Human Airway Epithelium Cells	IC50	3 nM[4]
ENaC-mediated Sodium Transport Inhibition	Mouse Renal Collecting Duct (M1) Cells	IC50	3 x 10 <sup>-9</sup> M[1]
ENaC-mediated Sodium Transport Inhibition	Human Bronchial Epithelial (NCI-H441) Cells	IC50	8 x 10 <sup>-9</sup> M[1]
ENaC-mediated Water Resorption	Mouse Renal Collecting Duct (M1) Cells	% Inhibition @ 3 μM	72%[4]

#### Table 2: Selectivity and Off-Target Profile of BI 1265162

Assay Type	Target/Panel	Parameter	Value
Off-Target Binding	CEREP Panel (44 targets)	% Inhibition @ 10 μM	>50% inhibition for 0/44 targets[4]
CYP Enzyme Inhibition	-	IC50	> 50 μM[4]
Cytotoxicity	Human Bronchial Epithelial Cells, Rat Hepatocytes, U937 Leukemic Cells	IC50	> 800 μM[4]
Mutagenicity	Ames Test	-	Negative[4]
Airway Epithelia Permeability	Calu-3 Cell Monolayers	P (B/A)	0.36 x 10 <sup>-6</sup> cm/s[4]

## **Signaling Pathway and Experimental Workflow**

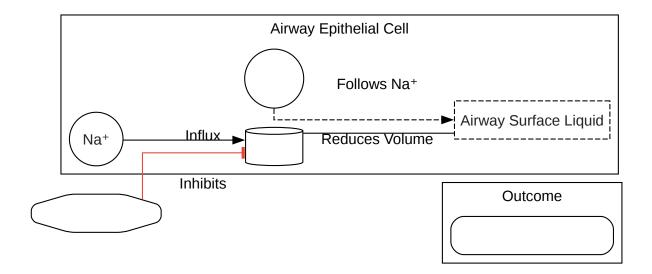




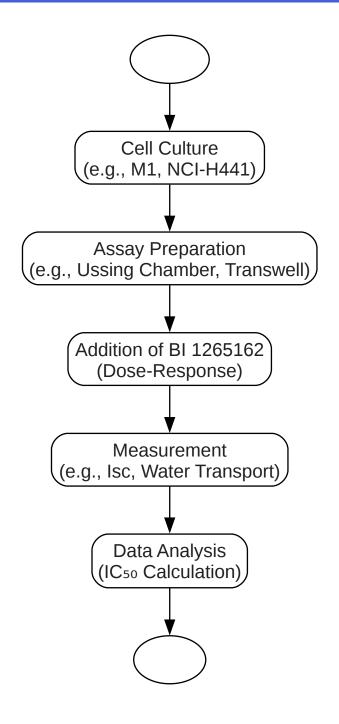


The following diagrams illustrate the mechanism of action of **BI 1265162** and the general workflow for its in vitro evaluation.









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